

Application Note: High-Resolution GC-MS Profiling of alpha-Nicotyrine

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Compound of Interest

Compound Name: *alpha-Nicotyrine*

CAS No.: 525-75-7

Cat. No.: B1226847

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Determination of Nicotine Oxidation Products in E-Liquids and Biological Matrices

Introduction & Scientific Context

alpha-Nicotyrine (3-(1-methylpyrrol-2-yl)pyridine) is the primary dehydrogenation product of nicotine. Unlike nicotine, which contains a saturated pyrrolidine ring, **alpha-nicotyrine** possesses an aromatic pyrrole ring. This structural change significantly alters its pharmacological and physicochemical properties.

Why Analyze alpha-Nicotyrine?

- **Product Stability Marker:** In electronic cigarette liquids (e-liquids), the conversion of nicotine to **alpha-nicotyrine** is a key indicator of oxidation, often accelerated by exposure to air ("steeping") and heat.
- **Metabolic Interference:** **alpha-Nicotyrine** is a potent inhibitor of CYP2A6, the primary enzyme responsible for nicotine metabolism.[1] Its presence can alter the pharmacokinetic profile of nicotine, potentially prolonging its half-life in the body.[2]
- **Toxicological Relevance:** As a minor tobacco alkaloid, accurate quantification is required for impurity profiling in pharmaceutical-grade nicotine and cessation products.

Chemical & Physical Properties

Understanding the shift from Nicotine to **alpha-Nicotyrine** is crucial for method parameters. Note that despite having a lower molecular weight, **alpha-Nicotyrine** elutes after Nicotine on non-polar columns due to increased planarity and pi-pi stacking interactions.

Property	Nicotine	alpha-Nicotyrine	Impact on Analysis
CAS Number	54-11-5	487-19-4	Unique Identifier
Formula	C ₁₀ H ₁₄ N ₂	C ₁₀ H ₁₀ N ₂	Mass shift of -4 Da
MW (g/mol)	162.23	158.20	Distinct Molecular Ion (M+)
Boiling Point	247°C	~281°C (78°C @ 15mmHg)	Nicotyrine elutes later
pKa	8.0 (Pyrrolidine N)	4.76 (Pyridine N)	Nicotyrine is less basic; easier to extract at lower pH than nicotine
Retention Index	~1340 (DB-5)	~1360 (DB-5)	Close elution; requires good chromatographic resolution

Experimental Workflow

The following diagram illustrates the critical path for sample preparation and analysis.



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Caption: Workflow for the extraction and GC-MS analysis of **alpha-Nicotyrine**.

Detailed Protocol

Materials & Reagents

- Standard: **alpha-Nicotyrine** (purity >98%).
- Internal Standard (IS): Quinoline or Diphenylamine (structurally similar, elutes distinctly).
- Solvents: Dichloromethane (DCM) (HPLC Grade), Methanol (LC-MS Grade).
- Reagents: 1M Sodium Hydroxide (NaOH) for basification.

Sample Preparation

A. For E-Liquids (High Concentration)

Direct dilution is preferred to avoid solvent waste.

- Weigh 50 mg of e-liquid into a 10 mL volumetric flask.
- Add 100 μ L of Internal Standard solution (1 mg/mL Quinoline in Methanol).
- Dilute to volume with Methanol.
- Vortex for 30 seconds.
- Transfer to a GC vial with a 200 μ L insert.

B. For Biological Fluids (Plasma/Urine)

Liquid-Liquid Extraction (LLE) is required to remove matrix interferences.

- Pipette 1.0 mL of sample into a glass centrifuge tube.
- Add 50 μ L of Internal Standard solution.
- Add 200 μ L of 1M NaOH (pH > 10 is critical to ensure alkaloids are in free base form).
- Add 3.0 mL of Dichloromethane (DCM).
- Shake/Vortex vigorously for 5 minutes.

- Centrifuge at 3000 rpm for 5 minutes.
- Transfer the lower organic layer (DCM) to a clean tube.
- Evaporate to dryness under a gentle stream of nitrogen at 35°C.
- Reconstitute in 100 µL of Dichloromethane or Methanol.

Instrumental Method (GC-MS)

Gas Chromatograph (Agilent 7890B or equivalent):

- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 µm) or equivalent (5% phenyl-arylene).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split/Splitless.
 - E-Liquids: Split ratio 50:1 (to prevent saturation).
 - Bio-fluids: Splitless (purge on at 0.75 min).
- Inlet Temperature: 260°C.
- Oven Program:
 - Initial: 60°C (Hold 1 min) - Solvent delay.
 - Ramp 1: 15°C/min to 300°C.
 - Final: 300°C (Hold 3 min).
 - Note: Nicotine elutes ~13.5 min; Nicotyrine elutes ~13.8 min (depending on exact ramp).

Mass Spectrometer (Agilent 5977B or equivalent):

- Source: Electron Ionization (EI) @ 70 eV.
- Source Temp: 230°C.

- Quad Temp: 150°C.
- Acquisition Mode: Simultaneous Scan/SIM or pure SIM.
- Solvent Delay: 3.0 min.

SIM Parameters (Selected Ion Monitoring): Use SIM for maximum sensitivity.

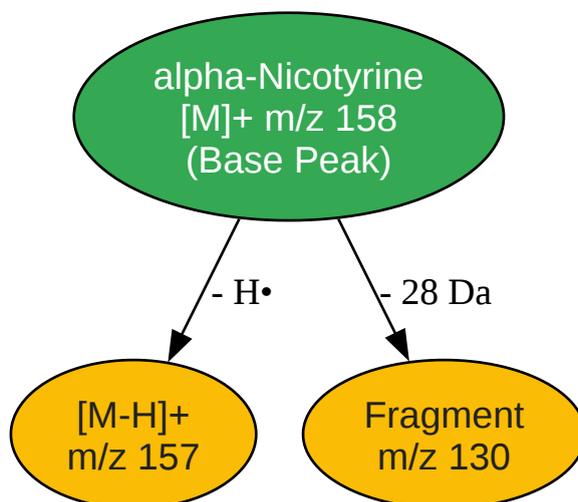
Analyte	Target Ion (Quant)	Qualifier Ion 1	Qualifier Ion 2	Dwell Time
Nicotine	84	162	133	25 ms
alpha-Nicotyrine	158	157	130	25 ms
Quinoline (IS)	129	102	75	25 ms

Data Analysis & Interpretation

Fragmentation Logic

The mass spectrum of **alpha-Nicotyrine** is distinct from Nicotine.

- Nicotine (m/z 162): Dominated by the m/z 84 pyrrolidinium ion (cleavage of the bond between rings).[3] The molecular ion (162) is often weak.
- **alpha-Nicotyrine** (m/z 158): The aromatic pyrrole ring stabilizes the molecule. The Molecular Ion (m/z 158) is the Base Peak (100% abundance).
 - m/z 157: Loss of [H]• (aromatic stabilization).
 - m/z 130: Loss of 28 Da (likely HCNH or ring fragmentation).



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Caption: Primary fragmentation pathway of **alpha-Nicotyrine** in EI source.

Calculation

Calculate the concentration using the internal standard ratio method:

Where

(Response Factor) is determined from the calibration curve.

Method Validation Criteria

To ensure "Trustworthiness" (Part 2 of requirements), the method must meet these criteria:

- Linearity:

over the range of 0.5 – 100 µg/mL.[4]

- Resolution:

between Nicotine and **alpha-Nicotyrine**. If co-elution occurs, the unique quant ions (84 vs 158) allow for spectral deconvolution, but chromatographic separation is preferred.

- Limit of Detection (LOD): Typically < 0.1 µg/mL in SIM mode.
- Recovery: 85-115% for spiked matrices.

Troubleshooting & Expert Tips

- Peak Tailing: **alpha-Nicotyrine** is a basic alkaloid. Active sites in the inlet liner or column can cause tailing.
 - Solution: Use deactivated glass wool liners and "Base-Deactivated" columns (e.g., DB-5ms UI or DB-ALC).
- Carryover: High concentrations of nicotine in e-liquids can contaminate the system.
 - Solution: Run solvent blanks (Methanol) between samples.
- Stability: **alpha-Nicotyrine** is light-sensitive.[5] Store standards in amber vials at -20°C.

References

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